

# LML134: A Technical Guide for Studying Histamine H3 Receptor Function

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: LML134

Cat. No.: B15609428

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**LML134**, with the IUPAC name 1-(1-methyl-6-oxo-1,6-dihydropyridazin-3-yl)piperidin-4-yl 4-cyclobutylpiperazine-1-carboxylate, is a potent and selective inverse agonist of the histamine H3 receptor (H3R).<sup>[1][2][3]</sup> This compound was developed with a specific pharmacokinetic and pharmacodynamic profile in mind: rapid brain penetration to achieve high receptor occupancy, followed by a fast disengagement from the receptor.<sup>[3][4]</sup> This profile is intended to provide therapeutic benefits for conditions like excessive sleep disorders, such as shift work disorder, while minimizing the risk of mechanism-related side effects like insomnia.<sup>[3][4][5]</sup> This technical guide provides a comprehensive overview of **LML134** as a tool compound for studying H3R function, including its pharmacological data, and detailed experimental protocols.

## Data Presentation

### In Vitro Pharmacology of LML134

| Parameter   | Species/System        | Value  | Assay Type                | Reference |
|-------------|-----------------------|--------|---------------------------|-----------|
| Ki          | Human H3R             | 12 nM  | Radioligand Binding Assay | [1][2][6] |
| Ki          | Human H3R             | 0.3 nM | cAMP Functional Assay     | [1][2][6] |
| Selectivity | Various (137 targets) | High   | Broad Panel Screening     | [7]       |

## In Vivo Pharmacokinetics of LML134 in Rats

| Parameter                   | Route       | Dose     | Value        | Species            | Reference |
|-----------------------------|-------------|----------|--------------|--------------------|-----------|
| Tmax                        | Oral        | 10 mg/kg | 0.5 hours    | Sprague-Dawley Rat | [1][2]    |
| t <sub>1/2</sub>            | Oral        | 10 mg/kg | 1.54 hours   | Sprague-Dawley Rat | [1]       |
| t <sub>1/2</sub>            | Intravenous | 1 mg/kg  | 0.44 hours   | Sprague-Dawley Rat | [1][2]    |
| Fraction Absorbed (Fa)      | Oral        | 10 mg/kg | 44%          | Sprague-Dawley Rat | [1][2]    |
| Clearance (CL)              | Intravenous | 1 mg/kg  | 28 mL/min/kg | Sprague-Dawley Rat | [1][2]    |
| Plasma Protein Binding (Fu) | -           | -        | 39.0%        | Rat                | [7]       |

## In Vivo Receptor Occupancy of LML134 in Rats

| Time after dose | Receptor Occupancy (%) | Dose            | Species            | Reference           |
|-----------------|------------------------|-----------------|--------------------|---------------------|
| 1 hour          | ~90%                   | 10 mg/kg (p.o.) | Sprague-Dawley Rat | <a href="#">[4]</a> |
| 5 hours         | ~20%                   | 10 mg/kg (p.o.) | Sprague-Dawley Rat | <a href="#">[4]</a> |

## Experimental Protocols

### Radioligand Binding Assay for H3R

This protocol is adapted from methodologies used for characterizing H3R ligands.[\[8\]](#)[\[9\]](#)

Objective: To determine the binding affinity ( $K_i$ ) of **LML134** for the histamine H3 receptor.

Materials:

- Cell Membranes: Membrane preparations from HEK293 cells stably expressing the human histamine H3 receptor.
- Radioligand:  $[3H]$ - $\alpha$ -methylhistamine.
- Non-specific Binding Control: Clobenpropit (10  $\mu$ M).
- Assay Buffer: 50 mM Tris-HCl, pH 7.4.
- Wash Buffer: Ice-cold 50 mM Tris-HCl, pH 7.4.
- Test Compound: **LML134**, serially diluted.
- 96-well microplates, glass fiber filters, and a scintillation counter.

Procedure:

- Membrane Preparation:

- Culture HEK293 cells stably expressing the hH3R.
- Harvest the cells and centrifuge.
- Resuspend the cell pellet in ice-cold Tris-HCl buffer and homogenize.
- Centrifuge the homogenate and resuspend the membrane pellet in fresh buffer.
- Determine the protein concentration of the membrane preparation.
- Binding Assay:
  - In a 96-well plate, add the assay buffer, the radioligand ([3H]-N $\alpha$ -methylhistamine), and various concentrations of **LML134**.
  - Add the cell membrane preparation to initiate the binding reaction.
  - Incubate the plate with gentle agitation.
- Filtration:
  - Terminate the incubation by rapid filtration through glass fiber filters using a cell harvester. This separates the bound from the free radioligand.
  - Wash the filters multiple times with ice-cold wash buffer.
- Quantification:
  - Dry the filters and place them in scintillation vials with scintillation fluid.
  - Measure the radioactivity using a scintillation counter.
- Data Analysis:
  - Determine the concentration of **LML134** that inhibits 50% of the specific binding of the radioligand (IC<sub>50</sub>).
  - Calculate the K<sub>i</sub> value using the Cheng-Prusoff equation.

## cAMP Functional Assay for H3R Inverse Agonism

This protocol is based on standard methods for assessing the function of Gi-coupled receptors like H3R.<sup>[10][11][12]</sup>

Objective: To determine the functional potency ( $K_i$ ) of **LML134** as an inverse agonist at the H3R by measuring its effect on cAMP levels.

Materials:

- Cells: HEK293 cells stably expressing the human H3R.
- cAMP Assay Kit: A commercially available kit (e.g., HTRF, GloSensor™).
- Assay Buffer: As recommended by the cAMP assay kit manufacturer.
- Test Compound: **LML134**, serially diluted.
- White, clear-bottom 384-well plates.
- A plate reader capable of detecting the assay signal (e.g., luminescence or fluorescence).

Procedure:

- Cell Preparation:
  - Plate the H3R-expressing HEK293 cells in 384-well plates and culture overnight.
- Assay:
  - Remove the culture medium and add the assay buffer.
  - Add serial dilutions of **LML134** to the wells.
  - Incubate at room temperature.
- Detection:

- Add the cAMP detection reagents according to the kit manufacturer's protocol. This step typically includes cell lysis.
- Incubate to allow for the detection reaction to occur.
- Measurement:
  - Read the plate using a compatible plate reader.
- Data Analysis:
  - Generate a dose-response curve by plotting the signal against the log concentration of **LML134**.
  - Determine the IC<sub>50</sub> value, which represents the concentration of **LML134** that produces 50% of its maximal effect.
  - For inverse agonist activity, the baseline signal in the absence of an agonist is measured.

## In Vivo H3R Receptor Occupancy Study in Rats using PET

This protocol is a generalized procedure based on preclinical PET imaging studies for H3R occupancy.<sup>[7][13][14]</sup>

Objective: To determine the in vivo occupancy of H3R in the rat brain after administration of **LML134**.

Materials:

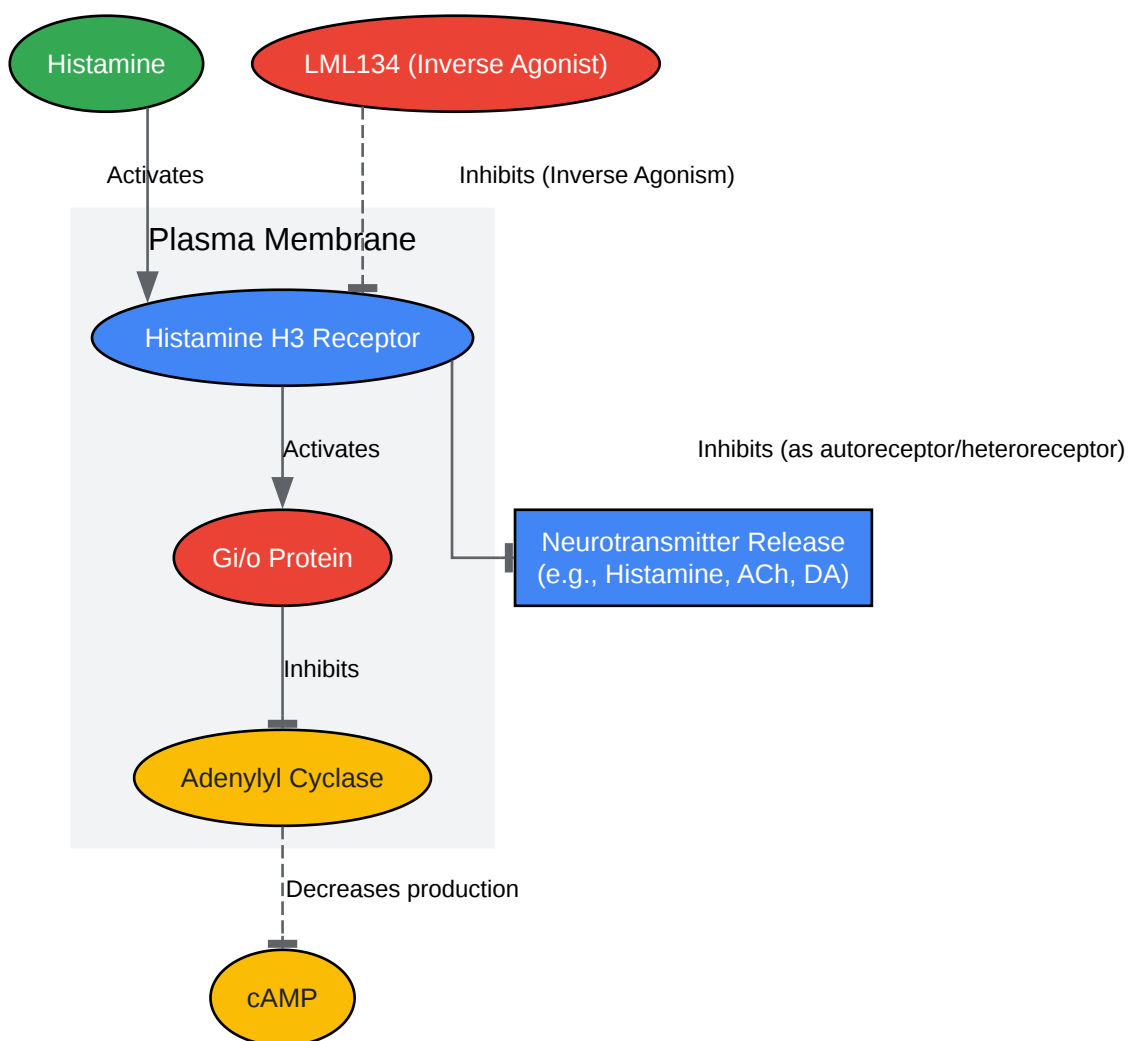
- Animals: Male Wistar rats.
- Radioligand: [11C]GSK-189254, a PET tracer for H3R.
- Test Compound: **LML134**.
- PET scanner.

- Anesthesia.
- Arterial blood sampling equipment.

Procedure:

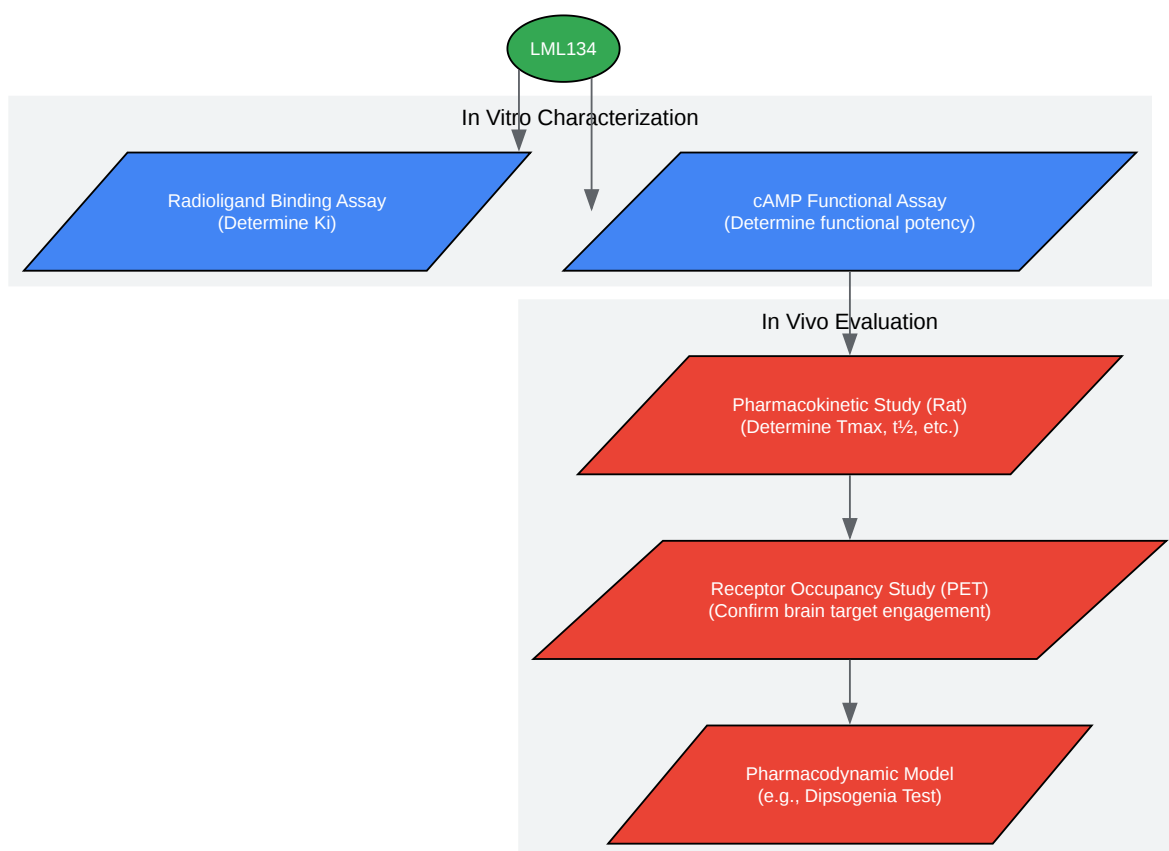
- Animal Preparation:
  - Anesthetize the rat and place it in the PET scanner.
  - Insert a catheter for arterial blood sampling.
- PET Scan:
  - Administer **LML134** at the desired dose and route.
  - At a specified time after **LML134** administration, inject a bolus of the radioligand [<sup>11</sup>C]GSK-189254 intravenously.
  - Perform a dynamic PET scan for a defined duration (e.g., 60 minutes).
- Blood Sampling:
  - Collect arterial blood samples throughout the PET scan to measure the concentration of the radioligand in the plasma.
- Data Analysis:
  - Reconstruct the PET images.
  - Define regions of interest (ROIs) in the brain, including H3R-rich areas and a reference region with low H3R density.
  - Use pharmacokinetic modeling to analyze the PET data and determine the binding potential of the radioligand in the ROIs.
  - Calculate the receptor occupancy by comparing the binding potential in the **LML134**-treated animals to that in vehicle-treated control animals.

## Mandatory Visualization



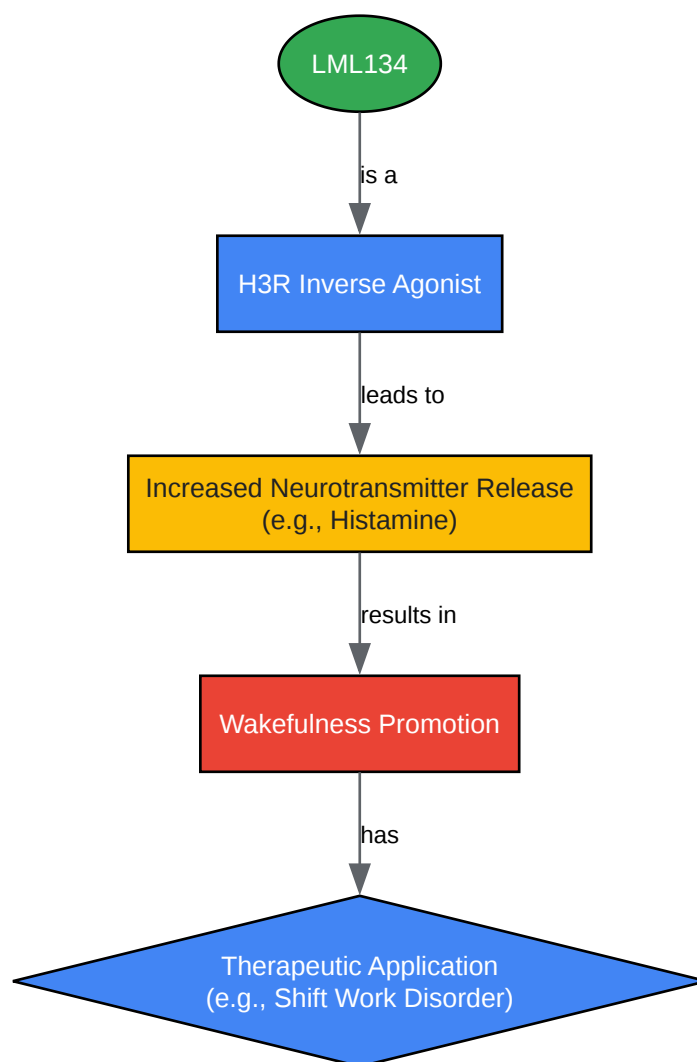
[Click to download full resolution via product page](#)

Caption: Histamine H3 Receptor Signaling Pathway.



[Click to download full resolution via product page](#)

Caption: Experimental Workflow for **LML134** Characterization.



[Click to download full resolution via product page](#)

Caption: Logical Relationship of **LML134** as a Tool Compound.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. LML134 |  $\geq 98.0\%$  | Histamine Receptor Agonist | In-Stock | Sun-shinechem [sun-shinechem.com]

- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. The Discovery of LML134, a Histamine H3 Receptor Inverse Agonist for the Clinical Treatment of Excessive Sleep Disorders - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. novctrd.com \[novctrd.com\]](#)
- [6. LML134 | Histamine Receptor | TargetMol \[targetmol.com\]](#)
- [7. Pharmacokinetic Modeling of \[11C\]GSK-189254, PET Tracer Targeting H3 Receptors, in Rat Brain - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. biorxiv.org \[biorxiv.org\]](#)
- [9. epub.uni-regensburg.de \[epub.uni-regensburg.de\]](#)
- [10. bpsbioscience.com \[bpsbioscience.com\]](#)
- [11. benchchem.com \[benchchem.com\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. pubs.acs.org \[pubs.acs.org\]](#)
- [14. Pharmacokinetic Modeling of \[11C\]GSK-189254, PET Tracer Targeting H3 Receptors, in Rat Brain - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [LML134: A Technical Guide for Studying Histamine H3 Receptor Function]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15609428/docs#lml134-a-technical-guide-for-studying-histamine-h3-receptor-function\]](https://www.benchchem.com/product/b15609428/docs#lml134-a-technical-guide-for-studying-histamine-h3-receptor-function)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)